

Personal protective equipment for handling Boc-Asp-Ofm

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Compound of Interest

Compound Name: Boc-Asp-Ofm

Cat. No.: B558617

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Essential Safety and Handling Guide for Boc-Asp-Ofm

This guide provides crucial safety and logistical information for the handling and disposal of N- α -tert-Butoxycarbonyl-L-aspartic acid α -(9-fluorenylmethyl) ester (**Boc-Asp-Ofm**). As a specific Safety Data Sheet (SDS) for this compound is not readily available, the following procedures are based on best practices for handling similar Boc- and Fmoc-protected amino acid derivatives and general principles of laboratory safety.

Hazard Identification and General Precautions

Boc-Asp-Ofm is a protected amino acid derivative used in organic and peptide synthesis.[1] While specific toxicity data is limited, compounds of this class are generally considered to be of low hazard in their solid form. However, the fine powder can be an irritant to the eyes, skin, and respiratory tract. The primary risks associated with its use often stem from the solvents and reagents used alongside it, such as during deprotection steps which may involve strong acids or bases.[2][3]

Key Precautions:

- Always handle this compound within a certified chemical fume hood to minimize inhalation exposure.[4][5]
- Avoid generating dust during handling.

- Use appropriate Personal Protective Equipment (PPE) at all times.[\[4\]](#)
- Be aware of the hazards associated with all other reagents and solvents used in the experimental procedure, particularly those for Boc and Fmoc group removal like Trifluoroacetic acid (TFA) and piperidine.[\[3\]](#)[\[6\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative information for **Boc-Asp-Ofm**.

Property	Value
Chemical Name	(2S)-4-(9H-fluoren-9-ylmethoxy)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-4-oxobutanoic acid
CAS Number	117014-32-1
Molecular Formula	C ₂₃ H ₂₅ NO ₆
Molecular Weight	411.45 g/mol
Appearance	White to off-white solid/powder
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. [4]
Storage Temperature	Recommended storage at -20°C for long-term stability (up to 1 month for stock solutions) or -80°C (up to 6 months for stock solutions). Shipped with blue ice or at room temperature for the solid form. [7] [8]

Operational Plan: Step-by-Step Guidance

This section provides a procedural workflow for the safe handling of **Boc-Asp-Ofm**.

Required Personal Protective Equipment (PPE)

Before handling, ensure the following PPE is worn correctly:

- **Eye Protection:** ANSI-rated safety glasses with side shields or chemical splash goggles.
- **Hand Protection:** Nitrile or neoprene gloves. Inspect gloves for any tears or holes before use.
- **Body Protection:** A standard laboratory coat.^[9] For tasks with a higher risk of splashing, a chemically resistant apron is recommended.
- **Respiratory Protection:** Not typically required when handling small quantities in a fume hood. If weighing outside of a ventilated enclosure, a NIOSH-approved N95 respirator should be used to prevent dust inhalation.

Receiving and Storage Protocol

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Verification:** Confirm the label matches the order and that the container is sealed.
- **Storage:** Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, acids, and bases. For long-term storage, follow the recommended temperature guidelines (-20°C or -80°C).^{[7][8]}

Weighing and Solution Preparation

- **Work Area:** Perform all weighing and solution preparation inside a chemical fume hood to control dust and vapor.^[4]
- **Weighing:** To prevent dust generation, weigh the powder carefully. Use a spatula to transfer the solid. If possible, use a weighing boat or paper that can be rinsed with the solvent directly into the reaction vessel.
- **Dissolving:** Add the desired solvent slowly to the solid. If necessary, cap the vial and sonicate or gently heat (e.g., to 37°C) to aid dissolution.^{[7][8]}
- **Labeling:** Clearly label the prepared stock solution with the chemical name, concentration, solvent, and date of preparation.
- **Storage of Solutions:** Store stock solutions in tightly sealed containers at the recommended temperature (-20°C or -80°C) and for the specified duration to avoid degradation.^{[7][8]}

Use in Experimental Procedures (e.g., Peptide Synthesis)

- Environment: All reactions involving **Boc-Asp-Ofm** and associated reagents should be conducted in a chemical fume hood.^[5]
- Reagent Addition: When adding reagents, especially hazardous ones like TFA or piperidine for deprotection, do so slowly and carefully to control the reaction rate and prevent splashing.
- Monitoring: Continuously monitor the reaction. Do not leave reactions unattended without proper safety measures in place.
- Workup: During the workup phase, be mindful of potential hazards from quenching reagents and extraction solvents.

Spill and Emergency Procedures

- Small Spills (Solid):
 - Gently sweep up the spilled solid, avoiding dust creation.
 - Place the material into a sealed container for waste disposal.
 - Clean the spill area with a wet cloth or paper towel, and place the cleaning materials in the waste container.
- Large Spills:
 - Evacuate the immediate area.
 - Alert laboratory personnel and the safety officer.
 - Prevent the spread of the material.
 - Proceed with cleanup only if you are trained and have the appropriate PPE.

Disposal Plan

Proper disposal is critical to ensure laboratory and environmental safety.

Chemical Waste

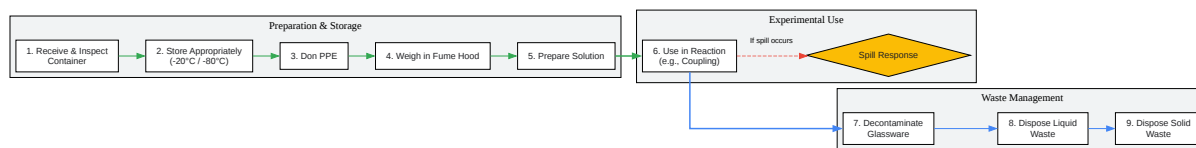
- Solid **Boc-Asp-Ofm**: Dispose of expired or unused solid material in a designated, labeled hazardous waste container for solid chemical waste.
- Solutions: Dispose of solutions containing **Boc-Asp-Ofm** in a designated, labeled hazardous waste container for liquid organic waste. Do not pour down the drain.
- Reaction Mixtures: All waste from reactions, including cleavage cocktails containing TFA, must be collected in a designated hazardous waste container.^[10]

Contaminated Materials

- PPE: Dispose of grossly contaminated gloves and other disposable PPE in the solid hazardous waste stream.
- Consumables: Used weighing boats, pipette tips, and other contaminated disposable labware should be placed in a designated solid waste container.
- Glassware: Rinse contaminated glassware with an appropriate solvent (e.g., acetone, ethyl acetate) three times. Collect the rinsate as hazardous liquid waste. The cleaned glassware can then be washed normally.

Workflow Visualization

The following diagram illustrates the standard operational workflow for handling **Boc-Asp-Ofm**, from receipt to disposal.



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Caption: Safe handling workflow for **Boc-Asp-Ofm**.

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